

Application Note: 1-Cyanoethane-1-sulfinyl Chloride (CESC) for Sulfonamide Synthesis

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Compound of Interest

Compound Name: 1-Cyanoethane-1-sulfinyl chloride

Cat. No.: B13164420

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Introduction & Strategic Rationale

1-Cyanoethane-1-sulfinyl chloride (CESC) is a specialized electrophilic sulfur reagent used to introduce the 1-cyanoethyl moiety into organic scaffolds. While sulfonyl chlorides (

) are the classical reagents for sulfonamide synthesis, they are often unstable or difficult to isolate when possessing strong electron-withdrawing groups (EWG) at the -position.

CESC offers a distinct advantage: it is a sulfinyl (

) precursor. By reacting CESC with amines to form stable sulfinamides, researchers can subsequently oxidize these intermediates to sulfonamides (

) under mild conditions. This stepwise approach avoids the decomposition pathways common to

-cyano sulfonyl chlorides (e.g., desulfonylation or polymerization) and provides a gateway to sulfonimidamides, a growing class of bioisosteres in medicinal chemistry.

Key Chemical Properties

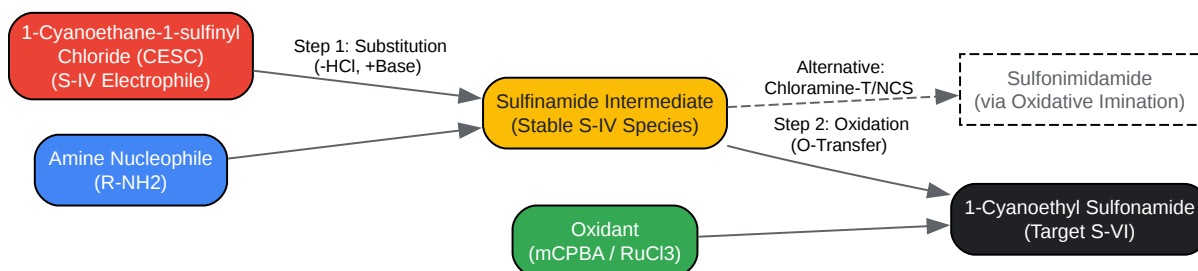
Property	Specification
Chemical Name	1-Cyanoethane-1-sulfinyl chloride
IUPAC Name	2-chlorosulfinylpropanenitrile
CAS Number	1851774-95-2
Molecular Formula	
Molecular Weight	137.59 g/mol
Physical State	Pale yellow to orange liquid (typically)
Storage	-20°C, under Argon/Nitrogen (Moisture Sensitive)

Reaction Pathway & Mechanism[1]

The synthesis of sulfonamides using CESC proceeds via a Two-Step Oxidative Amination protocol.

- Nucleophilic Substitution: The amine nucleophile attacks the electrophilic sulfur of CESC, displacing chloride to form a sulfinamide.
- Oxidative Expansion: The sulfinamide is oxidized (typically using mCPBA or RuCl₃/NaIO₄) to the corresponding sulfonamide.

Mechanistic Flowchart (Graphviz)



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Figure 1: Stepwise conversion of CESC to Sulfonamides via Sulfinamide intermediates.

Experimental Protocols

Protocol A: Synthesis of Sulfinamide Intermediate

Objective: Coupling of CESC with a primary or secondary amine.

Reagents:

- Amine substrate (1.0 equiv)
- CESC (1.1 – 1.2 equiv)
- Triethylamine (TEA) or DIPEA (1.5 – 2.0 equiv)
- Dichloromethane (DCM), Anhydrous

Procedure:

- Preparation: Flame-dry a round-bottom flask and purge with Argon. Dissolve the Amine (1.0 mmol) and TEA (1.5 mmol) in anhydrous DCM (5 mL).
- Cooling: Cool the reaction mixture to -78°C (dry ice/acetone bath). Note: Low temperature is critical to prevent Pummerer-type side reactions or elimination of the cyano group.
- Addition: Add CESC (1.1 mmol) dropwise (neat or as a solution in minimal DCM) over 10 minutes.
- Reaction: Stir at -78°C for 30 minutes, then allow to warm slowly to 0°C over 1 hour. Monitor by TLC (Sulfinamides are typically more polar than the starting amine).
- Workup: Quench with saturated solution. Extract with DCM (3x). Wash combined organics with brine, dry over , and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc).

- Observation: Sulfinamides are chiral at sulfur; you may observe diastereomers if the amine is chiral.

Protocol B: Oxidation to Sulfonamide

Objective: Conversion of the sulfinamide to the final sulfonamide.

Method 1: mCPBA Oxidation (Standard) Best for small scale and acid-stable substrates.

- Dissolve the Sulfinamide (from Protocol A) in DCM (0.1 M).
- Cool to 0°C.
- Add m-Chloroperbenzoic acid (mCPBA) (1.2 – 1.5 equiv, 77% max) portion-wise.
- Stir at 0°C for 1 hour, then warm to Room Temperature (RT).
- Quench: Add saturated
(to reduce excess peroxide) and saturated
. Stir vigorously for 15 minutes.
- Isolation: Extract with DCM, dry, and concentrate.

Method 2: RuCl₃ / NaIO₄ (Catalytic) Best for larger scale or acid-sensitive substrates.

- Dissolve Sulfinamide in a mixture of
(1:1:1.5) or
.
• Add
(0.01 – 0.05 equiv).
• Add
(1.5 equiv).

- Stir at RT for 1–4 hours. The mixture typically turns yellow/orange.
- Workup: Filter through a pad of Celite to remove Ruthenium salts. Extract the filtrate with EtOAc.

Representative Performance Data

The following table summarizes expected outcomes based on the electronic properties of -cyano sulfinyl chlorides.

Parameter	Sulfinamide Step (Step 1)	Sulfonamide Step (Step 2)
Typical Yield	75 – 92%	80 – 95%
Reaction Time	1 – 3 hours	1 – 4 hours
Key By-products	Amine Hydrochloride (removed in workup)	Sulfonic acid (if over-oxidized/hydrolyzed)
Stereochemistry	Forms mixture of diastereomers ()	Chirality at Sulfur is lost (becomes achiral)
Stability	Moderate (store at -20°C)	High (Bench stable)

Troubleshooting & Critical Parameters

Reagent Quality Control

CESC is prone to hydrolysis, releasing HCl and forming the sulfinic acid, which is unstable.

- Test: Take a small aliquot of CESC in
• If the NMR shows broad peaks or significant shifts distinct from the expected -methine signal (~3.8-4.2 ppm), redistill or purchase fresh reagent.

Controlling the -Proton

The proton at the 1-position (adjacent to Cyano and Sulfinyl) is significantly acidic (

approx 10-12).

- Risk: Use of strong bases (e.g., NaH, LDA) during the coupling step can lead to deprotonation and self-condensation.
- Solution: Stick to non-nucleophilic organic bases like DIPEA or 2,6-Lutidine. Avoid hydroxides.

"One-Pot" Variations

For high-throughput screening, the intermediate sulfinamide does not need to be isolated.

- Protocol Modification: After Step 1 is complete (verified by LCMS), add water and directly to the reaction mixture (if solvent compatible) or swap solvent to Acetone/Water for the oxidation.

Advanced Application: Sulfonimidamides

Recent literature highlights the utility of sulfinamides as precursors to Sulfonimidamides (), which are valuable drug pharmacophores (e.g., in kinase inhibitors).

- Transformation: Instead of mCPBA, treat the Sulfinamide intermediate with N-Chlorosuccinimide (NCS) and an amine, or Chloramine-T.
- Significance: This converts the bond into an motif, retaining the -cyanoethyl group.

References

- General Synthesis of Sulfonamides via Sulfinyl Chlorides
 - Source: Organic Chemistry Portal. "Sulfonamide Synthesis."
 - URL:[[Link](#)]

- Oxidation of Sulfinamides to Sulfonamides
 - Source: Beilstein Journal of Organic Chemistry. "Synthesis of sulfonimidamides from sulfinamides by oxidation."
 - URL:[[Link](#)]
- Reagent Identification (CESC): Source: BLD Pharm / ChemBuyersGuide (CAS 1851774-95-2).
- Mechanistic Insight (Sulfinylamine Chemistry)
 - Source: National Institutes of Health (NIH) / ACS. "Primary Sulfonamide Synthesis Using Sulfinylamine Reagents."
 - URL:[[Link](#)]
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